

An In-depth Technical Guide to the Thermodynamic Data of Beryllium Diiodide

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Compound of Interest

Compound Name: *Beryllium diiodide*

Cat. No.: *B1593921*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **beryllium diiodide** (BeI_2). The information is compiled from various scientific sources to ensure accuracy and depth, catering to the needs of researchers and professionals in chemistry and materials science.

Physical and Chemical Properties

Beryllium diiodide is a chemical compound with the formula BeI_2 . It presents as a colorless, crystalline solid, often in the form of needle-like crystals.^{[1][2]} It is highly hygroscopic and reacts violently with water to form hydroiodic acid.^[1] The compound is soluble in ethanol and slightly soluble in carbon disulfide.^{[1][3]}

| Property | Value | Reference |
|-------------------|--------------------------------|---|
| Molecular Formula | BeI_2 | [1] |
| Molar Mass | 262.821 g/mol | [1] |
| Appearance | Colorless needle-like crystals | [1] [2] |
| Density | 4.325 g/cm ³ | [1] |
| Melting Point | 480 - 510 °C | [1] [4] |
| Boiling Point | 590 °C | [1] [4] |
| CAS Number | 7787-53-3 | [4] |

Thermodynamic Data

The thermodynamic properties of **beryllium diiodide** are crucial for understanding its behavior in chemical reactions and phase transitions.

The following table summarizes the standard molar thermodynamic properties of solid **beryllium diiodide** at 298.15 K.

| Property | Value | Unit | Reference |
|---|---------|-----------|---------------------|
| Standard Molar Enthalpy of Formation ($\Delta_fH^\ominus 298$) | -192.62 | kJ/mol | [2] |
| Standard Molar Entropy (S $^\ominus 298$) | 130 | J/(mol·K) | [2] |
| Molar Heat Capacity (C _p) | 71.14 | J/(mol·K) | [2] |
| Gibbs Free Energy of Formation (Δ_fG^\ominus) | -210 | kJ/mol | [2] |

| Property | Value | Unit |
|--|-------|--------|
| Enthalpy of Fusion (Δf_{usH}) | 19 | kJ/mol |
| Enthalpy of Vaporization (Δ_{vapH}) | 80 | kJ/mol |

Studies using the Knudsen effusion method with mass-spectrometric control have investigated the sublimation and dimerization of **beryllium diiodide** in the temperature range of 537-570 K. [5] These studies have identified the presence of dimer molecules (Be_2I_4) in the saturated vapor.[5]

| Property | Value | Unit | Reference |
|--|--------------|-----------|-----------|
| Enthalpy of Sublimation (Δ_{sh}) of BeI_2 (0 K) | 126 ± 5 | kJ/mol | [5] |
| Enthalpy of Formation (Δ_{fH}) of BeI_2 (gas, 0 K) | -65 ± 9 | kJ/mol | [5] |
| Enthalpy of Sublimation (Δ_{sh}) of Be_2I_4 (gas, 0 K) | 167 ± 8 | kJ/mol | [5] |
| Enthalpy of Dimerization (Δ_{dH}) of Be_2I_4 (gas, 0 K) | -94 ± 5 | kJ/mol | [5] |
| Entropy of Dimerization (Δ_{dS}) of Be_2I_4 (gas, 553 K) | -124 ± 7 | J/(mol·K) | [5] |

The heat capacity of **beryllium diiodide** can be represented by the Shomate equation, which is a polynomial function of temperature. The NIST Chemistry WebBook provides coefficients for this equation for both the solid and liquid phases.[6][7]

Shomate Equation: $C_p^\circ = A + Bt + Ct^2 + Dt^3 + E/t^{2*}$

where:

- C_p° = heat capacity (J/mol*K)
- t = temperature (K) / 1000

Coefficients for Solid Phase (298 K to 753 K):[6]

| Coefficient | Value |
|-------------|-----------|
| A | 82.46246 |
| B | 14.52484 |
| C | -10.32666 |
| D | 2.733977 |
| E | -1.517772 |
| F | -218.9655 |
| G | 207.7574 |
| H | -188.6980 |

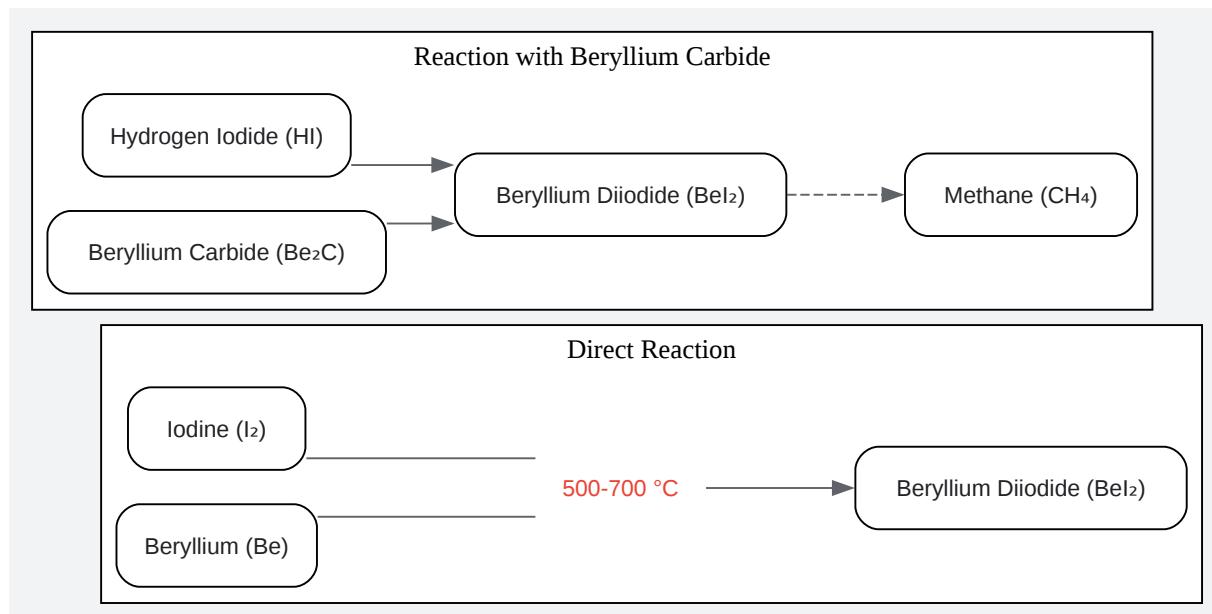
Coefficients for Liquid Phase (753 K to 1500 K):[7]

| Coefficient | Value |
|-------------|-----------|
| A | 112.9680 |
| B | 0.000000 |
| C | 0.000000 |
| D | 0.000000 |
| E | 0.000000 |
| F | -216.1157 |
| G | 253.9458 |
| H | -178.3773 |

Experimental Protocols

Several methods for the synthesis of **beryllium diiodide** have been reported:

- Direct Reaction: This method involves the reaction of beryllium metal with elemental iodine at elevated temperatures (500-700 °C).[1][2]
 - $\text{Be} + \text{I}_2 \rightarrow \text{BeI}_2$ [1]
- Reaction with Beryllium Carbide: **Beryllium diiodide** can also be formed by the reaction of beryllium carbide with hydrogen iodide in the gas phase.[1]
 - $\text{Be}_2\text{C} + 4 \text{ HI} \rightarrow 2 \text{ BeI}_2 + \text{CH}_4$ [1]



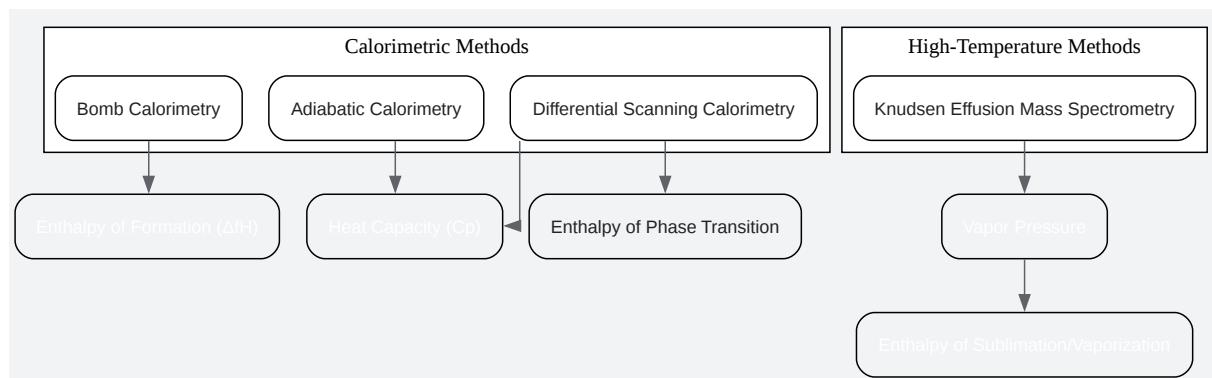
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Synthesis pathways for **beryllium diiodide**.

The determination of thermodynamic data for compounds like **beryllium diiodide** involves various experimental techniques.

- Calorimetry: This is a primary method for measuring heat changes in chemical reactions and physical processes.
 - Bomb Calorimetry: Used to determine the enthalpy of formation.
 - Differential Scanning Calorimetry (DSC): Measures heat capacity and enthalpy of phase transitions.[8]
 - Adiabatic Calorimetry: Provides highly accurate heat capacity data.[8]
- Knudsen Effusion Mass Spectrometry: This technique is employed to measure vapor pressures at high temperatures, from which enthalpies of sublimation and vaporization can

be derived.[5] It was specifically used to study the sublimation and dimerization of **beryllium diiodide**.[5]



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Experimental workflow for determining thermodynamic properties.

Applications

The primary application of **beryllium diiodide** is in the preparation of high-purity beryllium.[2] This is achieved through the thermal decomposition of the compound on a hot tungsten filament.[2] It is also used in research laboratories for studying the properties and behavior of beryllium-containing compounds.[9]

Safety Considerations

Beryllium compounds are toxic and should be handled with extreme care in a well-ventilated area, following all appropriate safety protocols. **Beryllium diiodide** is also highly reactive with water and moisture.

This guide provides a foundational understanding of the thermodynamic properties of **beryllium diiodide**. For more detailed information, consulting the primary literature cited is recommended.

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